

1-Hexene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1-Hexene

Cat. No.: B165129

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CAS Number: 592-41-6

This technical guide provides an in-depth overview of **1-Hexene**, a significant alpha-olefin with the chemical formula C_6H_{12} .^{[1][2]} It is a colorless liquid with a petroleum-like odor.^[1] This document is intended for researchers, scientists, and professionals in drug development and other scientific fields, offering detailed information on its chemical and physical properties, safety data, handling protocols, and relevant chemical pathways.

Chemical and Physical Properties

The fundamental properties of **1-Hexene** are summarized in the table below, providing a quantitative overview for easy reference and comparison.

Property	Value	Unit
CAS Number	592-41-6	N/A
Molecular Formula	C ₆ H ₁₂	N/A
Molecular Weight	84.16	g/mol
Appearance	Colorless liquid	N/A
Odor	Petroleum-like	N/A
Density	0.673	g/cm ³
Melting Point	-139.8	°C
Boiling Point	63	°C
Flash Point	-25.0	°C (closed cup)
Water Solubility	Insoluble	N/A
Lower Explosion Limit	1.2	%(V)

Safety Data and Hazard Classification

1-Hexene is a highly flammable liquid and vapor and may be fatal if swallowed and enters airways.^{[3][4][5]} Understanding its hazard classification under the Globally Harmonized System (GHS) is crucial for safe handling and storage.

GHS Hazard Classification

Hazard Class	Category	Signal Word	Hazard Statement
Flammable Liquids	2	Danger	H225: Highly flammable liquid and vapor
Aspiration Hazard	1	Danger	H304: May be fatal if swallowed and enters airways

This table represents the primary GHS classifications. Always refer to the specific Safety Data Sheet (SDS) for the most complete and up-to-date information.

Safety and Handling Precautions

Proper handling of **1-Hexene** is critical to prevent accidents. The following table outlines key precautionary statements.

Precautionary Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3]
P233	Keep container tightly closed.[3]
P240	Ground/bond container and receiving equipment.
P241	Use explosion-proof electrical/ventilating/lighting/equipment.[6]
P242	Use only non-sparking tools.[6]
P243	Take precautionary measures against static discharge.[3]
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.[3]
P331	Do NOT induce vomiting.[3]
P403 + P235	Store in a well-ventilated place. Keep cool.[3]
P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

Protocol for Determination of Flash Point (Closed Cup Method)

This protocol provides a generalized procedure for determining the flash point of a flammable liquid like **1-Hexene**, based on standard methods such as ASTM D93.[7]

Objective: To determine the lowest temperature at which the vapors of **1-Hexene** will ignite when an ignition source is introduced in a closed vessel.

Apparatus:

- Pensky-Martens closed-cup flash point tester
- Calibrated thermometer
- Heating source
- Stirrer

Procedure:

- Pour the **1-Hexene** sample into the test cup to the marked level.
- Place the cup in the tester and secure the lid. The lid contains the thermometer and a stirrer.
- Begin heating the sample at a controlled rate, typically around 1°C per minute, while continuously stirring.[8]
- At regular temperature intervals (e.g., every 2°C), introduce the ignition source (a small flame) into the vapor space of the cup for a short duration (approximately 0.5 seconds).[8]
- Observe for a "flash," which is a brief, instantaneous ignition of the vapors.
- The temperature at which the flash is first observed is recorded as the flash point.
- If a flash occurs at an unexpectedly low temperature, the test should be repeated with a fresh sample, cooling it to at least 18°C below the observed flash point before starting the heating process.[8]
- It is crucial to correct the observed flash point for any deviation from standard atmospheric pressure.

Safe Handling and Storage Protocol

This protocol outlines the essential steps for the safe handling and storage of **1-Hexene** in a laboratory or research setting.

Personal Protective Equipment (PPE):

- Wear protective gloves and clothing.
- Use safety goggles or a face shield.
- In areas with inadequate ventilation, a respirator with an organic vapor cartridge is required.
[9]

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Use only non-sparking tools and explosion-proof equipment.[10]
- Ground and bond all containers and transfer equipment to prevent static discharge.[10]
- Avoid contact with skin and eyes, and inhalation of vapors.[6]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[11]
- Do not eat, drink, or smoke in areas where **1-Hexene** is handled.[10]

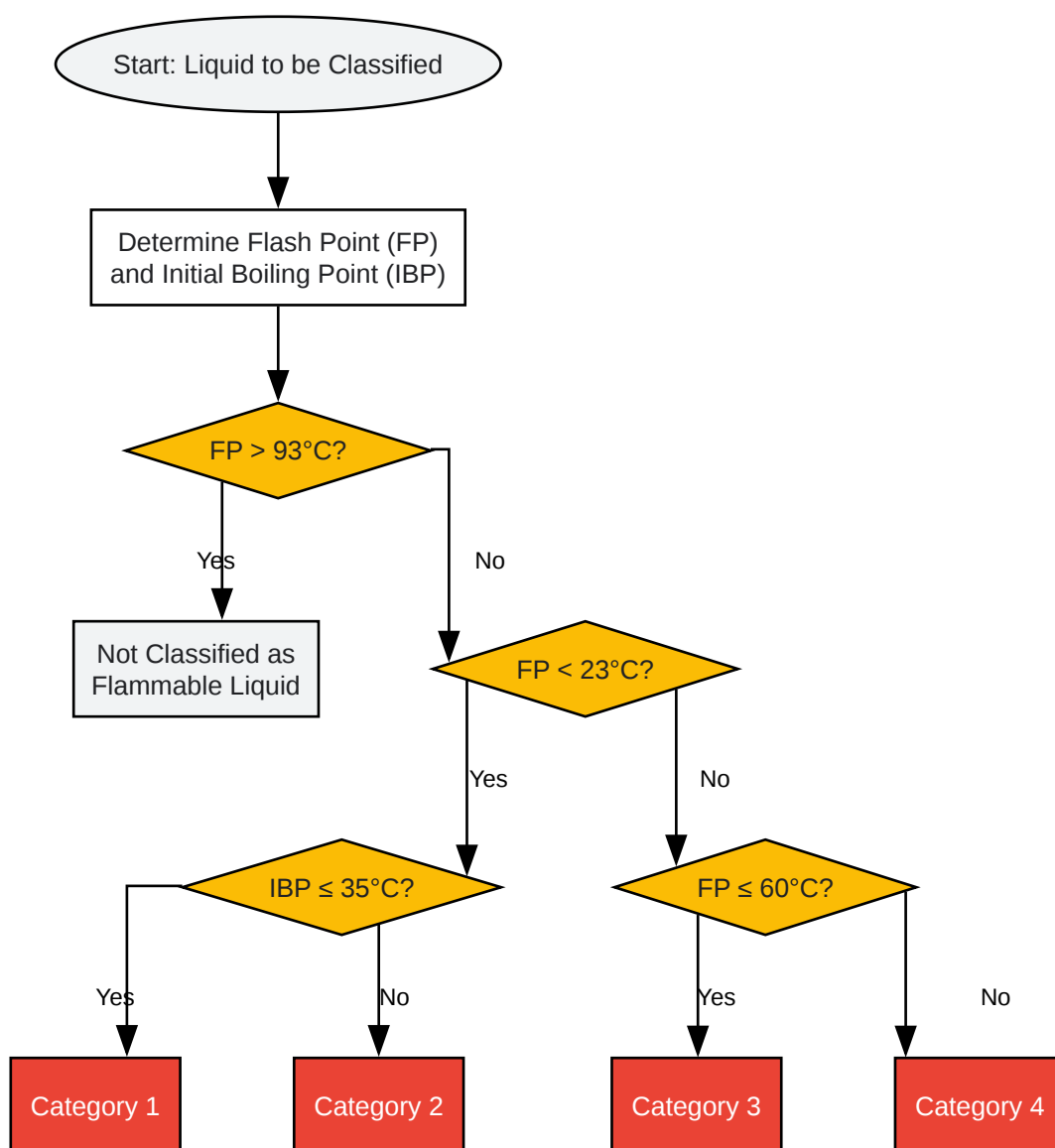
Storage:

- Store in a cool, dry, and well-ventilated area, away from direct sunlight.[3]
- Keep containers tightly closed.[3]
- Store separately from oxidizing agents and strong acids.[10]
- Ensure the storage area is designed to contain spills and has appropriate fire suppression systems.

Visualizations of Pathways and Workflows

GHS Classification Workflow for Flammable Liquids

The following diagram illustrates the logical workflow for classifying a liquid based on its flammability characteristics according to the GHS.

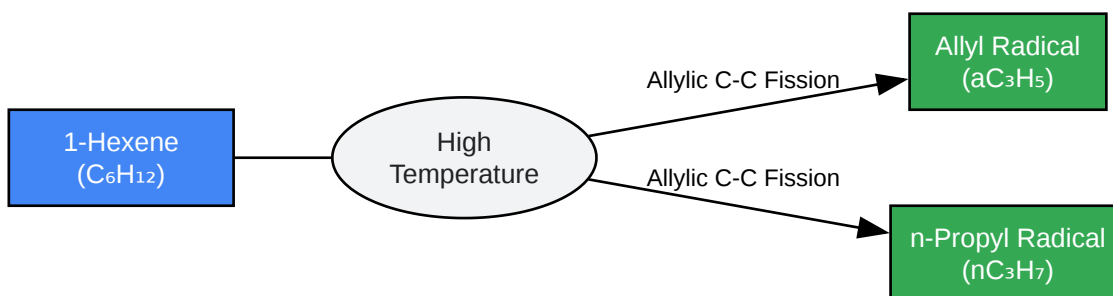


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Caption: GHS classification workflow for flammable liquids.

Simplified Decomposition Pathway of 1-Hexene

This diagram illustrates a simplified thermal decomposition pathway for **1-Hexene**, highlighting the primary fission products.



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